

Proper Disposal Procedures for 6-Chloro-5-fluoronicotinaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Chloro-5-fluoronicotinaldehyde

Cat. No.: B113336

[Get Quote](#)

The following guide provides essential safety and logistical information for the proper disposal of **6-Chloro-5-fluoronicotinaldehyde**, ensuring the safety of laboratory personnel and compliance with environmental regulations. This compound is a halogenated organic solid and must be treated as hazardous waste.

Immediate Safety and Handling

Before handling **6-Chloro-5-fluoronicotinaldehyde** for disposal, it is crucial to wear appropriate Personal Protective Equipment (PPE).

Required PPE:

- **Gloves:** Wear compatible, chemical-resistant gloves.
- **Eye Protection:** Use chemical safety goggles or a face shield.
- **Lab Coat:** A fully buttoned lab coat is required.
- **Respiratory Protection:** If there is a risk of generating dust, use an approved respirator.^{[1][2]}

All handling and preparation for disposal should be conducted within a certified chemical fume hood to avoid inhalation of dust or vapors.

**Step-by-Step Disposal Protocol

1. Waste Segregation:

- Designate a specific, clearly labeled waste container for "Halogenated Organic Waste".[3]
- Crucially, do not mix **6-Chloro-5-fluoronicotinaldehyde** waste with non-halogenated organic waste, aqueous solutions, acids, bases, or other incompatible chemicals.[3]

2. Containerization:

- Select a leak-proof container with a secure, tight-fitting lid that is chemically compatible with the compound.
- The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "Waste **6-Chloro-5-fluoronicotinaldehyde**".[3] Do not use abbreviations or chemical formulas.[3]
- Keep the waste container closed at all times, except when actively adding waste.[3][4]

3. Waste Accumulation and Storage:

- Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.
- This storage area must be cool, dry, and well-ventilated, with secondary containment to manage any potential leaks.[1][3]

4. Disposal of Contaminated Materials and Empty Containers:

- Solid Waste: Any materials used for spill cleanup (e.g., sand, inert absorbent) should be placed in the designated hazardous waste container.[5]
- Empty Containers:
 - Thoroughly empty any residual solid from the original container into the hazardous waste container.
 - The first rinse of the empty container with a suitable solvent must be collected and disposed of as hazardous waste.[4][6]

- After subsequent rinses and complete drying, obliterate or remove the original label.[4]
- Dispose of the clean, dry glass or plastic container according to your institution's guidelines for solid waste.[4]

5. Final Disposal:

- Once the waste container is full or ready for removal, contact your institution's Environmental Health and Safety (EH&S) department.[3]
- Complete all required hazardous waste tags or forms with the necessary information, including the full chemical name and quantity, to schedule a pickup.[3]
- Never dispose of this chemical down the drain or in the regular trash.[1][2][4]

Emergency Procedures for Spills

In the event of a spill, wear appropriate PPE and take the following steps:

- Restrict access to the contaminated area.
- Mix the spilled material with sand or another inert absorbent material.[5]
- Carefully sweep the mixture into the designated hazardous waste container.[5]
- Clean the spill area thoroughly.

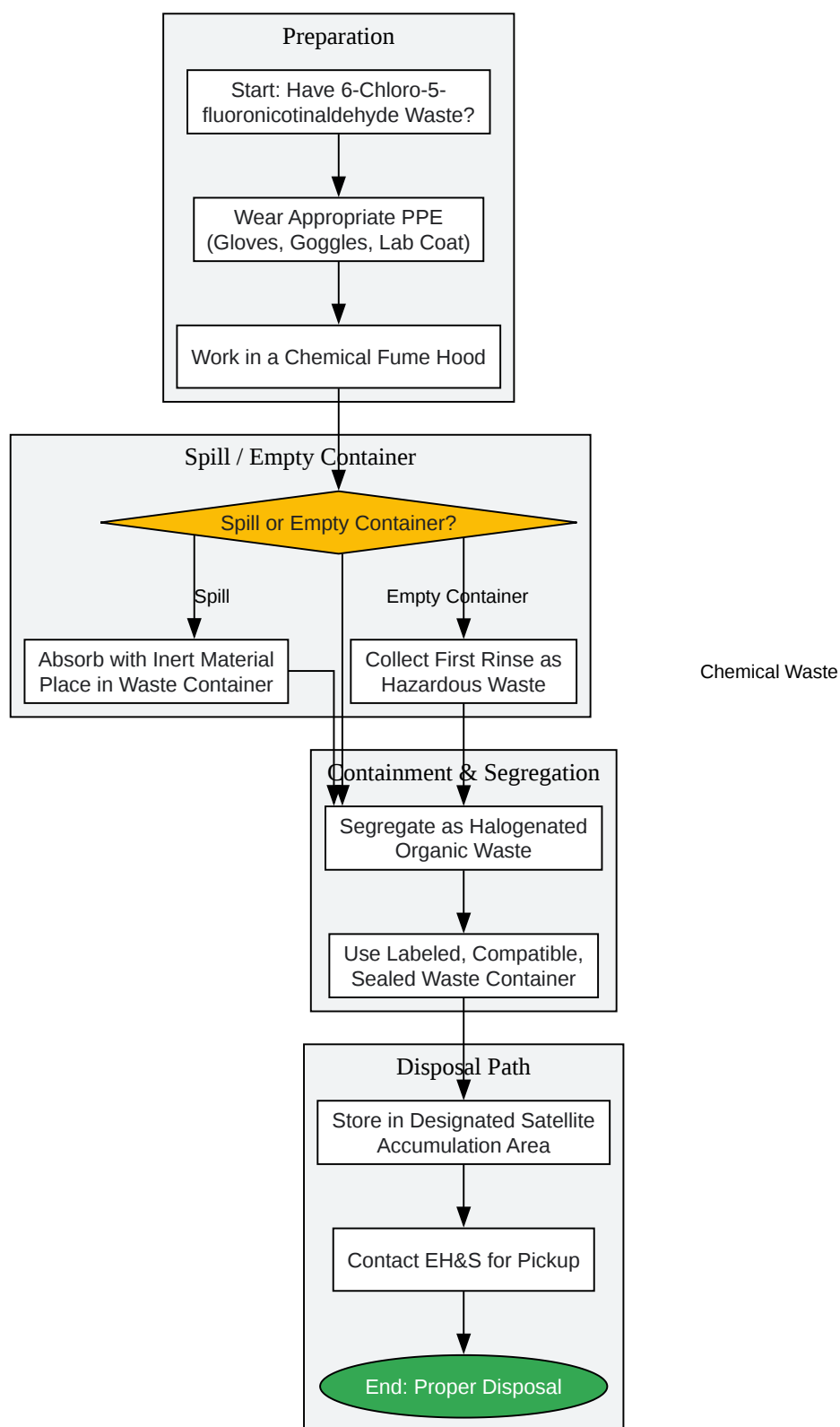
Summary of Chemical and Safety Data

The following table summarizes key quantitative data for **6-Chloro-5-fluoronicotinaldehyde**.

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Formula | C ₆ H ₃ ClFNO | [5][7] |
| Molecular Weight | 159.55 g/mol | [5][7] |
| Appearance | Solid | [7] |
| Boiling Point | 235.2 ± 35.0 °C at 760 mmHg | [5] |
| Density | 1.4 ± 0.1 g/cm ³ | [5] |
| Flash Point | 96.0 ± 25.9 °C | [5] |
| GHS Pictogram | GHS07 (Exclamation Mark) | [7] |
| Signal Word | Warning | [2][7] |
| Hazard Statements | H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation | [2][7] |

Disposal Workflow

The diagram below illustrates the decision-making process for the proper disposal of **6-Chloro-5-fluoronicotinaldehyde**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. biosynth.com [biosynth.com]
- 3. benchchem.com [benchchem.com]
- 4. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 5. 6-Chloro-5-fluoronicotinaldehyde | CAS#:950691-52-8 | Chemsrcc [chemsrc.com]
- 6. rtong.people.ust.hk [rtong.people.ust.hk]
- 7. 6-Chloro-5-fluoronicotinaldehyde | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for 6-Chloro-5-fluoronicotinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113336#6-chloro-5-fluoronicotinaldehyde-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com